

An In-depth Technical Guide to the Physical Properties of 2-Hexylcyclopentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Hexylcyclopentanone**

Cat. No.: **B084021**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Hexylcyclopentanone**, a compound of interest in fragrance, specialty chemical, and pharmaceutical research.^[1] This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Quantitative Data Summary

The physical properties of **2-Hexylcyclopentanone** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	108-110 °C	at 10 mmHg ^[2]
257-258 °C	at 760 mmHg (estimated) ^[3]	
240 °C	at 760 mmHg ^[3]	
Density	0.89 g/cm³	-
Specific Gravity	0.90700 to 0.91400	at 25.00 °C ^[3]

Note: Specific gravity is the ratio of the density of a substance to the density of a reference substance; for liquids, the reference is typically water.

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the boiling point and density of a liquid substance like **2-Hexylcyclopentanone**.

This method is suitable for small sample volumes and provides an accurate determination of the boiling point.[4]

Apparatus:

- Test tube (150mm diameter)
- Thermometer
- Small magnetic stirring bar
- Hot plate with magnetic stirrer
- Clamps and stand
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2-Hexylcyclopentanone** into the test tube and add a small magnetic stirring bar.[4]
- Clamp the test tube securely in a metal heating block on the hot plate stirrer.[4]
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.[4]
- Turn on the stirrer to ensure gentle mixing.[4]
- Begin heating the sample and observe for boiling (bubbling) and the condensation of vapor on the walls of the test tube (refluxing).[4]
- The thermometer bulb should be at the level of the vapor condensation ring for an accurate measurement.[4]

- The stable temperature reading on the thermometer during gentle reflux corresponds to the boiling point of the liquid.[4]

This protocol outlines the direct measurement of mass and volume to calculate the density of a liquid.

Apparatus:

- Electronic balance
- Graduated cylinder (e.g., 100-mL) or a more precise volumetric instrument like a pycnometer (density bottle)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder or pycnometer using an electronic balance.[5]
- Add a known volume of **2-Hexylcyclopentanone** to the graduated cylinder or fill the pycnometer to its calibrated volume. Record the volume accurately, reading from the bottom of the meniscus at eye level to avoid parallax error.[5][6]
- Weigh the graduated cylinder or pycnometer containing the liquid and record the combined mass.[5]
- Subtract the mass of the empty container from the combined mass to determine the mass of the liquid.[5]
- Calculate the density using the formula: Density = Mass / Volume.[6]
- For improved accuracy, repeat the measurement multiple times and calculate the average density.[5][6] It is also important to record the temperature of the liquid, as density is temperature-dependent.[7]

Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid sample.

Caption: Workflow for determining the boiling point and density of a liquid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-N-HEXYLCYCLOPENTANONE price,buy 2-N-HEXYLCYCLOPENTANONE - chemicalbook [chemicalbook.com]
- 3. 2-hexylidene cyclopentanone, 17373-89-6 [thegoodsentscompany.com]
- 4. uomus.edu.iq [uomus.edu.iq]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 7. chm.uri.edu [chm.uri.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Hexylcyclopentanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b084021#physical-properties-of-2-hexylcyclopentanone-boiling-point-density>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com